

Commercial suppliers and availability of Etoposide-d3

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Compound of Interest

Compound Name: Etoposide-d3

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Etoposide-d3: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this in-depth guide provides a comprehensive overview of **Etoposide-d3**, a key deuterated internal standard for the accurate quantification of the anti-cancer drug Etoposide. This document details its commercial availability, provides a thorough experimental protocol for its use in bioanalytical methods, and illustrates a relevant biological pathway.

Commercial Suppliers and Availability of Etoposide-d3

Etoposide-d3 is readily available from several commercial suppliers, catering to the needs of research and development laboratories. The table below summarizes the offerings from prominent vendors, including product numbers, purity specifications, and typical unit sizes. Researchers are advised to contact the suppliers directly for the most current pricing and availability information.

Supplier	Product Name	Product Number	Purity	Available Unit Sizes
Cayman Chemical	Etoposide-d3	26488	≥99% deuterated forms (d1-d3)	1 mg, 5 mg
Santa Cruz Biotechnology	Etoposide-d3	sc-211903	98% (Isotopic Purity 99%)	1 mg, 5 mg
Toronto Research Chemicals (TRC)	Etoposide-d3	E933752	Not specified	1 mg, 10 mg
Clearsynth	Etoposide-d3	CS-O-13288	Not specified	1 mg, 2.5 mg, 5 mg, 10 mg, 25 mg, 50 mg
Pharmaffiliates	Etoposide-d3	PA STI 040320	Not specified	Inquire for details
Adva Tech Group Inc.	Etoposide-d3	LGC-TRC-E933752-1MG	>95% (HPLC)	1 mg

Experimental Protocol: Quantification of Etoposide in Biological Matrices using LC-MS/MS

The following protocol is a representative method for the quantification of Etoposide in plasma or tissue samples using **Etoposide-d3** as an internal standard (IS) with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[\[1\]](#)[\[2\]](#)

Materials and Reagents

- Etoposide (analyte)
- Etoposide-d3** (internal standard)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade

- Formic acid, LC-MS grade
- Water, deionized or Milli-Q
- Control plasma/tissue homogenate (matrix)

Preparation of Standard and Quality Control (QC) Samples

- **Primary Stock Solutions:** Prepare individual primary stock solutions of Etoposide and **Etoposide-d3** in a suitable organic solvent (e.g., DMSO or methanol) at a concentration of 1 mg/mL.
- **Working Standard Solutions:** Prepare serial dilutions of the Etoposide primary stock solution with a 50:50 mixture of acetonitrile and water to create a series of working standard solutions for the calibration curve.
- **Internal Standard Working Solution:** Dilute the **Etoposide-d3** primary stock solution with the same diluent to a final concentration of 100 ng/mL.
- **Calibration Standards and QC Samples:** Spike the appropriate volume of the Etoposide working standard solutions into control plasma or tissue homogenate to obtain calibration standards at desired concentrations. Similarly, prepare QC samples at low, medium, and high concentrations.

Sample Preparation (Protein Precipitation)

- To 50 µL of plasma sample, calibration standard, or QC sample in a microcentrifuge tube, add 10 µL of the **Etoposide-d3** internal standard working solution (100 ng/mL).
- Add 150 µL of acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitute the residue in 100 μ L of the mobile phase.
- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A suitable gradient to ensure separation of Etoposide and **Etoposide-d3** from matrix components.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
- Mass Spectrometry (MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Etoposide: Precursor ion (Q1) m/z 589.2 \rightarrow Product ion (Q3) m/z 413.1
 - **Etoposide-d3**: Precursor ion (Q1) m/z 592.2 \rightarrow Product ion (Q3) m/z 416.1
 - Optimize other MS parameters such as declustering potential, collision energy, and cell exit potential for maximum signal intensity.

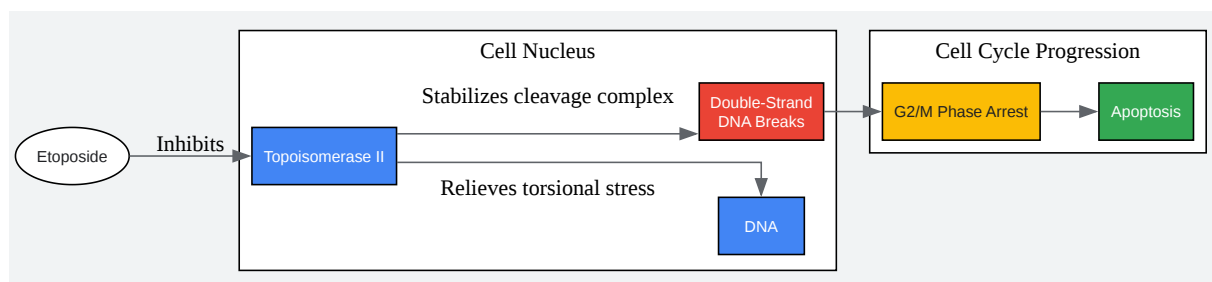
Data Analysis

- Integrate the peak areas of Etoposide and **Etoposide-d3**.
- Calculate the peak area ratio of the analyte to the internal standard.

- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of Etoposide in the unknown samples by interpolating their peak area ratios from the calibration curve.

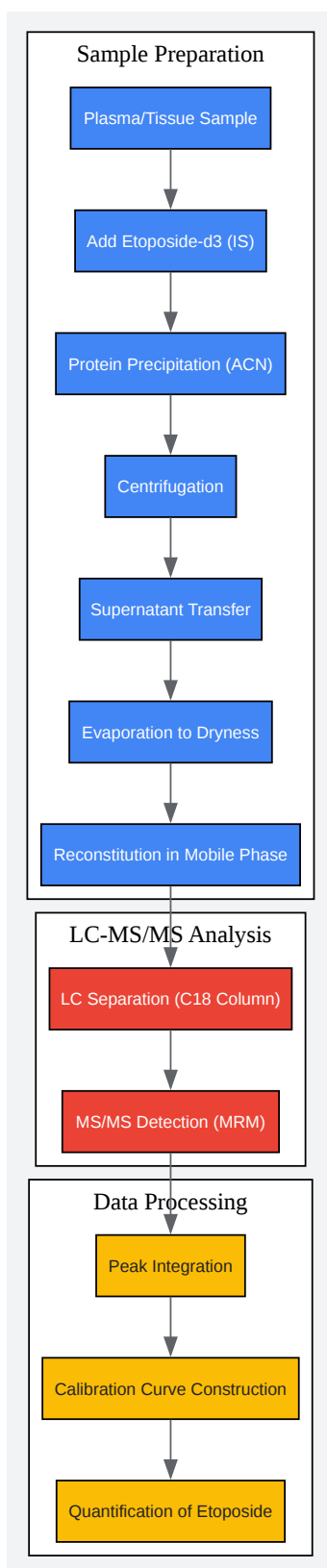
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of Etoposide and a typical experimental workflow for its quantification.



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Caption: Etoposide's mechanism of action, inhibiting Topoisomerase II and leading to apoptosis.



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Caption: Workflow for quantifying Etoposide using **Etoposide-d3** as an internal standard.

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References

- 1. Toronto Research Chemicals 1MG Etoposide-d3, Quantity: 1mg | Fisher Scientific [fishersci.fi]
- 2. Toronto Research Chemicals 10MG Etoposide-d3, Quantity: 10mg | Fisher Scientific [fishersci.fi]
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